

# Ftaxilide Technical Profile

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## Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

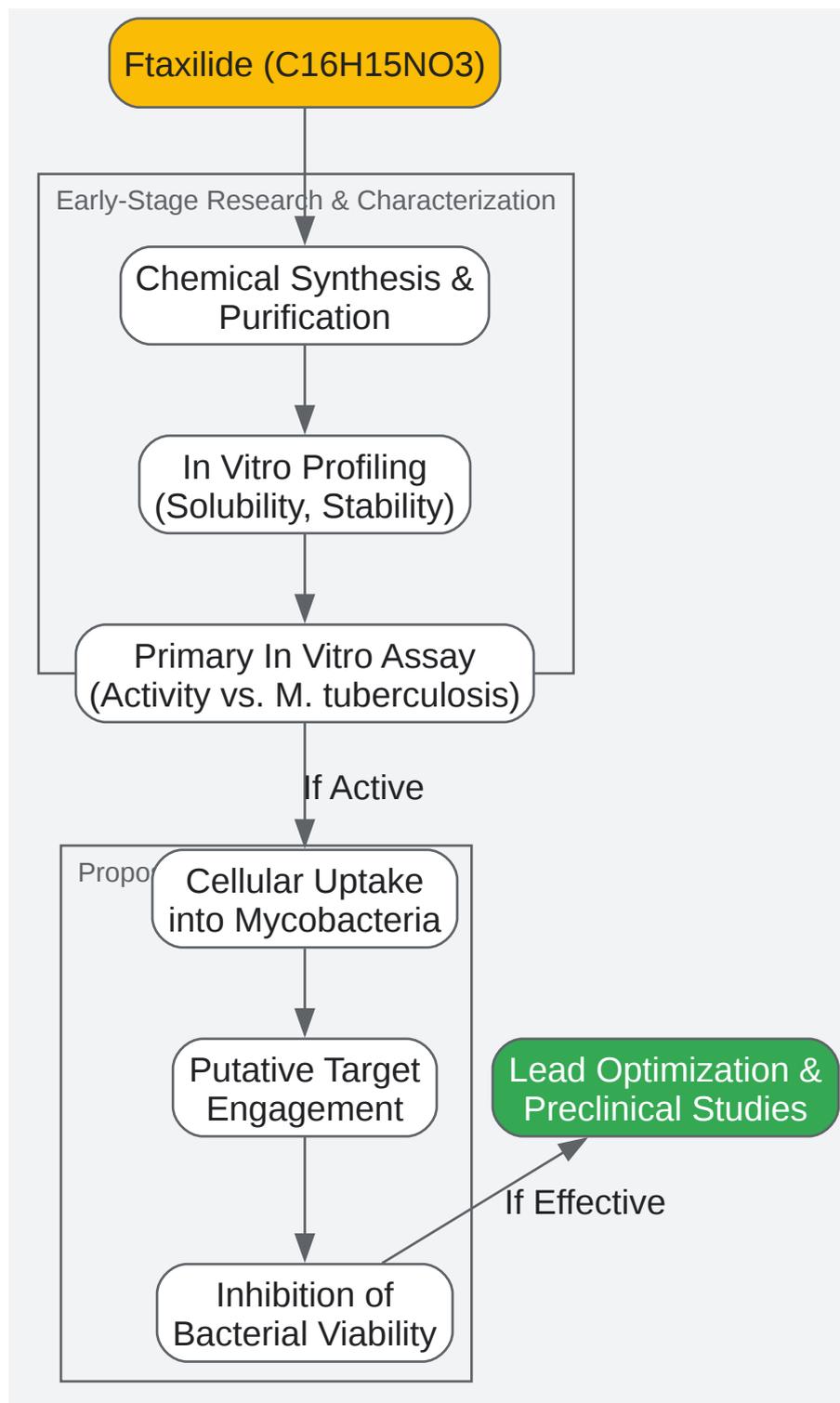
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The table below consolidates the core chemical and biological data available for **Ftaxilide**.

Property	Description
IUPAC Name	2-[(2,6-dimethylphenyl)carbamoyl]benzoic acid [1]
Molecular Formula	C <sub>16</sub> H <sub>15</sub> NO <sub>3</sub> [1] [2]
Molecular Weight	269.30 g/mol [2]
CAS Registry Number	19368-18-4 [2]
SMILES	O=C(O)C1=CC=CC=C1C(=O)NC2=C(C)C=CC=C2C(=O)O [2]
Biological Activity	Novel antituberculosis agent [2]
Research Status	For research use only [2]

## Proposed Research Workflow and Mechanism

Given the sparse data, the following diagram outlines a logical, high-level workflow for the early-stage research and proposed mechanism of action of **Ftaxilide** based on its known activity.



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*Proposed R&D workflow and mechanism for **Ftaxilide** as an antitubercular agent.*

## Research Context and Methodological Gaps

The search results indicate that **Ftaxilide** is recognized as a novel anti-tuberculosis agent, but no detailed signaling pathways, comprehensive binding data, or in vivo efficacy results are publicly available [2]. This level of information is typical for a compound in early-stage investigation.

For your research, the following approaches could be considered to bridge these information gaps:

- **Database Interrogation:** Search specialized chemical and pharmacological databases (e.g., CAS SciFinder, Reaxys, ChEMBL) using the provided CAS Number (19368-18-4) to find journal articles or patents with experimental details [1] [2].
- **Assay Development:** For anti-tuberculosis activity, standard microbiological assays are relevant. These typically involve determining the **Minimum Inhibitory Concentration (MIC)** against reference strains of *Mycobacterium tuberculosis* under defined conditions (e.g., using the microplate Alamar Blue assay or MGIT system) [3].
- **Mechanistic Studies:** To deconstruct the mechanism, researchers could employ techniques like whole-genome sequencing of resistant mutants to identify potential targets, or compound-mediated differential staining to assess effects on bacterial membrane integrity and viability [4].

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## References

1. Ftaxilide (C<sub>16</sub>H<sub>15</sub>NO<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
2. Ftaxilide | Antituberculosis Agent [medchemexpress.com]
3. Evaluation of an FDA approved library against laboratory ... [pmc.ncbi.nlm.nih.gov]
4. Bacterial inhibitor [selleckchem.com]

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